

MTSHE-d4 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Hydroxyethyl-1,1,2,2-d4 Methanethiosulfonate
CAS No.:	1020719-50-9
Cat. No.:	B561737

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An In-Depth Technical Guide to MTSHE-d4: Properties, Applications, and Methodologies

Introduction to MTSHE-d4

MTSHE-d4 is the deuterated form of S-(2-sulfoethyl) methanethiosulfonate (MTSHE). The "-d4" designation signifies the replacement of four hydrogen atoms with deuterium on the ethyl group. This isotopic labeling makes MTSHE-d4 an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantitative studies, where it serves as an internal standard. Its chemical backbone, the methanethiosulfonate (MTS) group, provides it with a specific reactivity profile that is of great interest in biochemistry and drug discovery. MTS compounds are known for their ability to reversibly block cysteine and other molecules containing sulfhydryl groups, which allows for the investigation of enzyme activation and other protein functions[1].

Core Molecular Attributes

The fundamental characteristics of MTSHE-d4 are derived from its non-deuterated counterpart, with adjustments for the isotopic labeling.

Property	Value
Chemical Formula	C3H4D4O2S3
Molecular Weight	180.29 g/mol
Parent Compound	S-(2-sulfoethyl) methanethiosulfonate (MTSHE)
Key Functional Group	Methanethiosulfonate (-S-SO ₂ -CH ₃)
Isotopic Label	Deuterium (d4)

The Chemistry of Methanethiosulfonate Reagents

Methanethiosulfonate derivatives are a class of organosulfur compounds that have garnered significant attention in biological research. These reagents are particularly noted for their reactivity towards thiol groups (-SH), such as those found in the amino acid cysteine. This reaction results in the formation of a mixed disulfide bond, a process often referred to as S-thiolation. This specific and reversible modification of cysteine residues has made MTS reagents powerful tools for probing protein structure and function. For instance, they have been employed to explore the accessibility of cysteine residues in ion channels and receptors[2].

The reactivity of the MTS group can be harnessed in drug design. The methanethiosulfonate moiety can be considered a useful scaffold in the development of new direct inhibitors for proteins like STAT3, which is implicated in cancer[2]. By attaching the MTS group to other molecules, researchers can create hybrid compounds with novel biological activities.

Applications in Research and Drug Development

The unique properties of MTSHE-d4 and other MTS derivatives lend themselves to a variety of applications in scientific research.

- **Probing Protein Structure and Function:** MTS reagents are used to identify accessible cysteine residues within proteins, providing insights into protein folding and the structure of transmembrane domains[3].
- **Ion Channel and Transporter Research:** The specific modification of cysteine residues by MTS reagents has been instrumental in studying the gating mechanisms and pore structures

of ion channels[3].

- **Enzyme Inhibition:** The formation of disulfide bonds with active site cysteines can lead to the inhibition of enzyme activity, a mechanism that can be exploited for therapeutic purposes.
- **Cancer Research:** Certain MTS derivatives have demonstrated antiproliferative activity in cancer cell lines, suggesting their potential as anticancer agents[2]. For example, S-methyl methanethiosulfonate (SMMTS), a related compound, has been shown to inhibit colon tumor incidence in rats[2]. SMMTS is also a metabolite of S-methyl-L-cysteine sulfoxide found in cruciferous vegetables and has been shown to alter energy metabolism in prostate cancer cells[4].
- **Internal Standards in Mass Spectrometry:** The primary application of deuterated compounds like MTSHE-d4 is as internal standards in quantitative mass spectrometry. The mass difference introduced by the deuterium atoms allows for the differentiation of the standard from the endogenous analyte, while its chemical similarity ensures comparable ionization efficiency and chromatographic behavior.

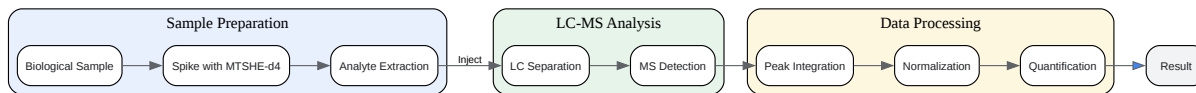
Experimental Workflow: Quantitative Analysis using MTSHE-d4

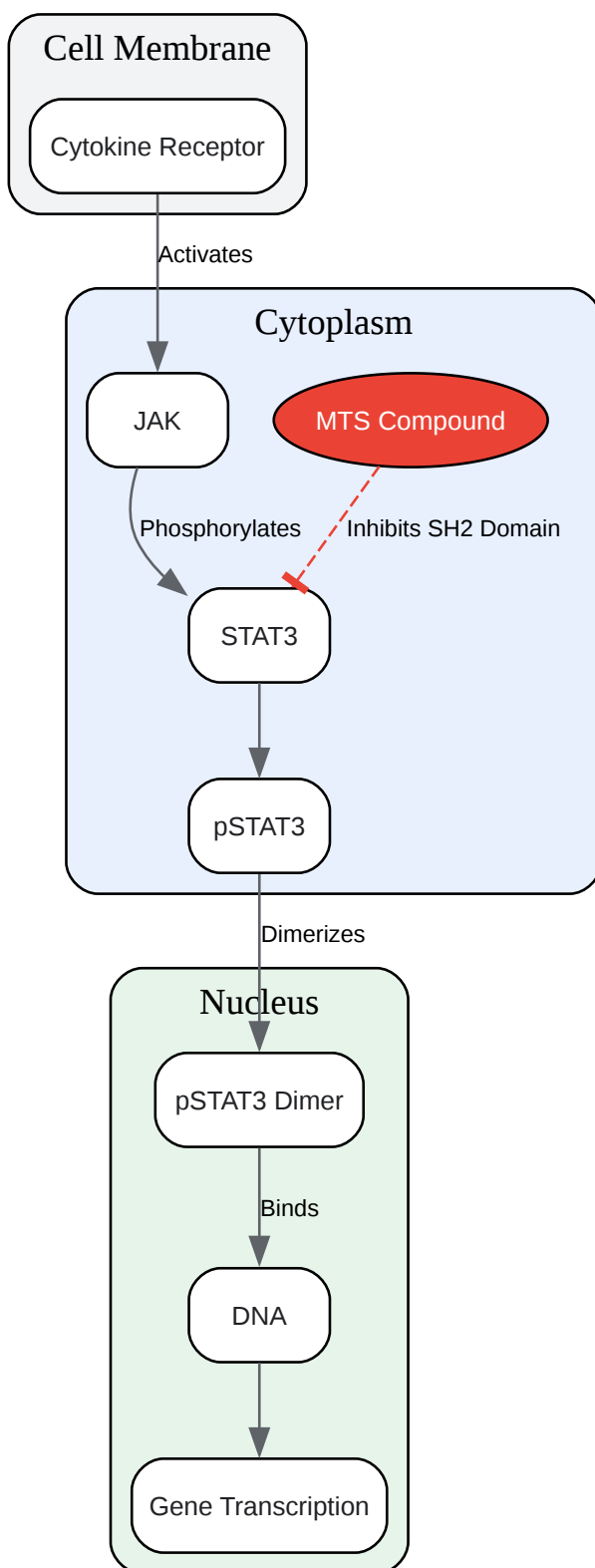
Below is a typical workflow for the use of MTSHE-d4 as an internal standard in a liquid chromatography-mass spectrometry (LC-MS) experiment.

Protocol:

- **Sample Preparation:** Biological samples (e.g., plasma, cell lysates) are prepared to extract the target analyte (endogenous MTSHE).
- **Internal Standard Spiking:** A known concentration of MTSHE-d4 is added to each sample early in the preparation process to account for analyte loss during extraction and processing.
- **Chromatographic Separation:** The sample mixture is injected into a liquid chromatograph to separate the analyte and internal standard from other matrix components. A reversed-phase separation mode is often employed for such compounds.

- **Mass Spectrometric Detection:** The eluent from the chromatograph is introduced into a mass spectrometer. The instrument is set up to monitor the specific mass-to-charge ratios (m/z) of both the analyte (MTSHE) and the internal standard (MTSHE-d4).
- **Quantification:** The peak area of the analyte is normalized to the peak area of the internal standard. This ratio is then used to determine the concentration of the analyte in the original sample by comparing it to a standard curve.





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Caption: Inhibition of the STAT3 signaling pathway by MTS compounds.

Conclusion

MTSHE-d4, as a deuterated analog of MTSHE, represents a specialized tool for researchers in the fields of analytical chemistry, biochemistry, and pharmacology. Its utility as an internal standard is critical for accurate quantification in complex biological matrices. Furthermore, the inherent reactivity of its methanethiosulfonate group places it within a class of compounds with broad potential for probing protein function and developing novel therapeutics. Understanding the core principles of MTS chemistry and its applications provides a solid foundation for leveraging these powerful molecules in scientific discovery.

References

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- To cite this document: BenchChem. [MTSHE-d4 molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b561737/docs#mtshe-d4-molecular-weight-and-formula\]](https://www.benchchem.com/product/b561737/docs#mtshe-d4-molecular-weight-and-formula)

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